

Technical Guide: Stability and Storage of (4-Methylpyrimidin-2-yl)methanol

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Compound of Interest

Compound Name: (4-Methylpyrimidin-2-yl)methanol

Cat. No.: B585209

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This guide provides an in-depth analysis of the stability and recommended storage conditions for **(4-Methylpyrimidin-2-yl)methanol** (CAS No: 142650-13-3), a key heterocyclic building block in chemical and pharmaceutical research. Given the limited availability of comprehensive stability studies exclusively for this compound, this document synthesizes information from supplier data, stability profiles of structurally similar pyrimidine and pyridine analogs, and fundamental principles of chemical stability.

Chemical and Physical Properties

A summary of the key identifiers and properties for **(4-Methylpyrimidin-2-yl)methanol** is provided below.

Property	Value	Source
CAS Number	142650-13-3	[1]
Molecular Formula	C ₆ H ₈ N ₂ O	[1]
Molecular Weight	124.14 g/mol	[1]
Boiling Point	214.5 ± 23.0 °C at 760 mmHg	[1]
Purity (Typical)	≥97%	[1]

Recommended Storage Conditions and Stability

Proper storage is critical to prevent degradation and ensure the integrity of **(4-Methylpyrimidin-2-yl)methanol**. The following conditions are recommended based on available data for the compound and its close structural analogs.

Parameter	Recommendation	Rationale and Supporting Data
Temperature	2-8°C (Short-term)-20°C (Long-term)	A supplier specifically recommends storage at 2-8°C. [1] For extended stability, storage at -20°C is advised, a condition under which the analog Pyrimidin-4-yl-Methanol demonstrates stability for at least 4 years.[2]
Atmosphere	Inert Atmosphere (e.g., Argon, Nitrogen)	Recommended for the analogous (4-Methylpyridin-2-yl)methanol to prevent atmospheric oxidation.[3] This is a best practice for preventing the oxidation of the primary alcohol functional group.
Light	Store in the dark (Amber vial)	To prevent potential photodegradation, storage in a dark place is recommended, a standard procedure for complex organic molecules.[4]
Moisture	Keep container tightly sealed in a dry place	Exposure to moisture should be avoided as it can facilitate hydrolysis or other degradation pathways.[4][5] A tightly sealed container is crucial.[6][7]
Container	Tightly sealed, appropriate-sized glass vial	Prevents exposure to air and moisture.

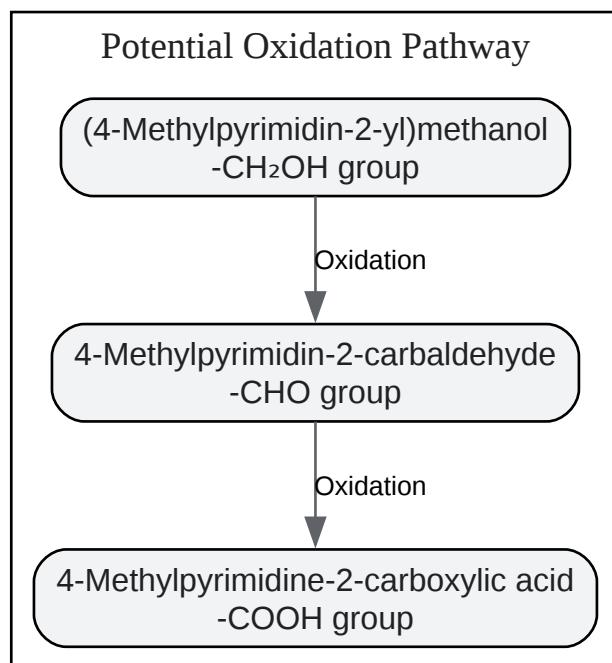
Summary of Stability Data for **(4-Methylpyrimidin-2-yl)methanol** and Analogs

Compound	Storage Temperature	Reported Stability
(4-Methylpyrimidin-2-yl)methanol	2-8°C	Data not specified
Pyrimidin-4-yl-Methanol	-20°C	≥ 4 years[2]
(4-Methylpyridin-2-yl)methanol	Room Temperature	Data not specified[3]
(6-Chloropyrimidin-4-yl)methanol	Cool, Dry Place	Stable under recommended conditions[5]

Potential Degradation Pathways

The chemical structure of **(4-Methylpyrimidin-2-yl)methanol**, featuring a primary alcohol on a pyrimidine ring, is susceptible to specific degradation pathways, primarily oxidation.

Oxidation: The primary alcohol group is the most likely site of degradation. In the presence of oxygen (air) or other oxidizing agents, it can be oxidized first to the corresponding aldehyde (4-Methylpyrimidin-2-carbaldehyde) and subsequently to the carboxylic acid (4-Methylpyrimidine-2-carboxylic acid). This process can be accelerated by heat, light, and the presence of metal impurities.



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Figure 1. Potential oxidation pathway of **(4-Methylpyrimidin-2-yl)methanol**.

Conditions and Materials to Avoid:

- Strong Oxidizing Agents: These will directly accelerate the oxidation of the alcohol group.[5]
- Heat, Sparks, and Open Flames: High temperatures can promote thermal decomposition.[5]
- Moisture: Avoid exposure to atmospheric humidity to prevent potential hydrolysis-related degradation.[4][5]

Experimental Protocol for Stability Assessment

While no specific stability studies for **(4-Methylpyrimidin-2-yl)methanol** were found, a standard protocol can be adapted from methodologies used for similar heterocyclic compounds.[4] This workflow allows for the assessment of stability under various conditions (e.g., pH, temperature).

Objective: To determine the degradation rate of **(4-Methylpyrimidin-2-yl)methanol** and identify major degradation products under controlled conditions.

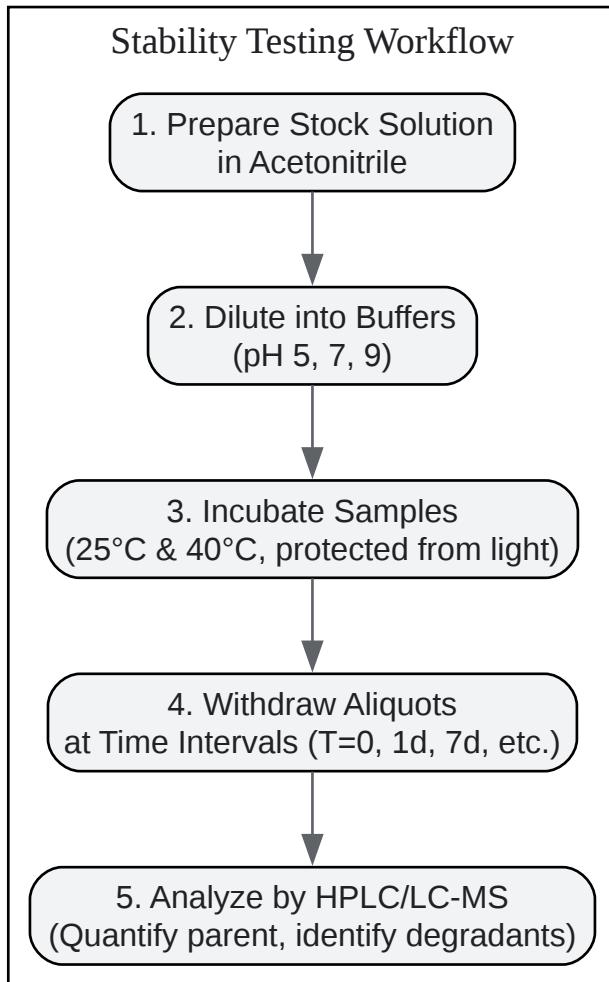
Materials:

- **(4-Methylpyrimidin-2-yl)methanol**
- HPLC-grade solvents (e.g., acetonitrile, methanol)
- Buffer solutions: pH 5.0 (acetate), pH 7.0 (phosphate), pH 9.0 (borate)
- Temperature-controlled incubator or oven
- HPLC-UV or LC-MS system

Methodology:

- Stock Solution Preparation: Prepare a concentrated stock solution of **(4-Methylpyrimidin-2-yl)methanol** in a suitable organic solvent (e.g., acetonitrile).
- Sample Preparation: Dilute the stock solution into each of the buffer solutions (pH 5, 7, and 9) to a final concentration of approximately 1 mg/mL.
- Incubation:
 - Divide the samples from each pH into two sets.
 - Incubate one set at 25°C and the second set at an accelerated temperature of 40°C.
 - Protect all samples from light.
- Time-Point Analysis:
 - At specified time intervals (e.g., T=0, 24h, 48h, 1 week, 4 weeks), withdraw an aliquot from each sample.
 - Immediately quench any reaction by diluting the aliquot in the mobile phase and/or freezing.
- Analytical Method:
 - Analyze the samples using a validated stability-indicating HPLC-UV or LC-MS method.

- Quantify the remaining percentage of **(4-Methylpyrimidin-2-yl)methanol**.
- Identify and characterize any new peaks corresponding to degradation products.



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Figure 2. General workflow for assessing the stability of **(4-Methylpyrimidin-2-yl)methanol**.

Conclusion

To ensure the long-term integrity and reliability of **(4-Methylpyrimidin-2-yl)methanol** in research and development, strict adherence to proper storage and handling protocols is essential. The primary recommendations are storage at 2-8°C for short-term use and -20°C for long-term preservation, under an inert atmosphere, and protected from light and moisture. Avoiding contact with strong oxidizing agents and high temperatures will mitigate the primary

degradation pathway of oxidation. The experimental framework provided can be used to generate specific stability data tailored to unique laboratory conditions.

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